

Application Note: Protocol for Preparing 2-Nitrophenyl Stearate Stock Solution

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Compound of Interest

Compound Name: 2-Nitrophenyl stearate

Cat. No.: B147434

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Audience: Researchers, scientists, and drug development professionals.

Introduction

2-Nitrophenyl stearate is an ester formed from stearic acid and 2-nitrophenol. It serves as a chromogenic substrate for various lipases and esterases. The enzymatic hydrolysis of the ester bond releases 2-nitrophenol, a yellow-colored compound that can be quantified spectrophotometrically. This protocol provides a detailed methodology for the preparation of a **2-Nitrophenyl stearate** stock solution for use in enzyme activity assays and other biochemical applications.

Data Summary

Quantitative data for **2-Nitrophenyl stearate** and the closely related, more commonly documented 4-Nitrophenyl stearate, are summarized below. Researchers should note that while the molecular weight is identical, solubility may vary slightly. The provided solubility data for the 4-nitro isomer serves as a strong guideline.

Property	Value	Source
Molecular Weight	405.57 g/mol	[1][2]
Chemical Formula	C ₂₄ H ₃₉ NO ₄	[1][2]
Physical Form	Powder	
Solubility (of 4-Nitrophenyl stearate)	Chloroform: 100 mg/mL	
DMSO: 5 mg/mL (requires sonication and warming)	[3][4]	
Storage (as Powder)	-20°C, in a dry, well-ventilated place	[5]
Storage (Stock Solution)	-20°C for up to 1 month	[3][4]
	-80°C for up to 6 months	[3][4]

Experimental Protocol

This protocol details the steps to prepare a 10 mg/mL stock solution of **2-Nitrophenyl stearate** in chloroform. Adjustments to concentration and solvent choice can be made based on experimental needs and the solubility data above.

Materials

- **2-Nitrophenyl stearate** powder (CAS: 104809-27-0)
- Chloroform, anhydrous (ACS grade or higher)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and appropriate tips

Equipment

- Fume hood
- Personal Protective Equipment (PPE): safety glasses, lab coat, chemical-resistant gloves

Procedure

- Pre-Assay Calculations:
 - Determine the desired final volume and concentration of the stock solution. This protocol is for a 10 mg/mL solution.
 - To prepare 1 mL of a 10 mg/mL stock solution, 10 mg of **2-Nitrophenyl stearate** powder is required.
 - To calculate the molar concentration:
 - $\text{Concentration (mol/L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Volume (L)}$
 - $\text{Concentration} = (0.010 \text{ g} / 405.57 \text{ g/mol}) / 0.001 \text{ L} \approx 24.66 \text{ mM}$
- Weighing the Compound:
 - Perform all work in a fume hood.
 - Place a clean, empty microcentrifuge tube or vial on the analytical balance and tare it.
 - Carefully weigh 10 mg of **2-Nitrophenyl stearate** powder directly into the container.
- Dissolution:
 - Using a calibrated pipette, add 1 mL of anhydrous chloroform to the container with the weighed powder.
 - Securely cap the container.
 - Vortex the solution vigorously for 1-2 minutes until the powder is completely dissolved. A clear, colorless to light yellow solution should be observed. If dissolution is slow, brief

sonication in a water bath may be applied.

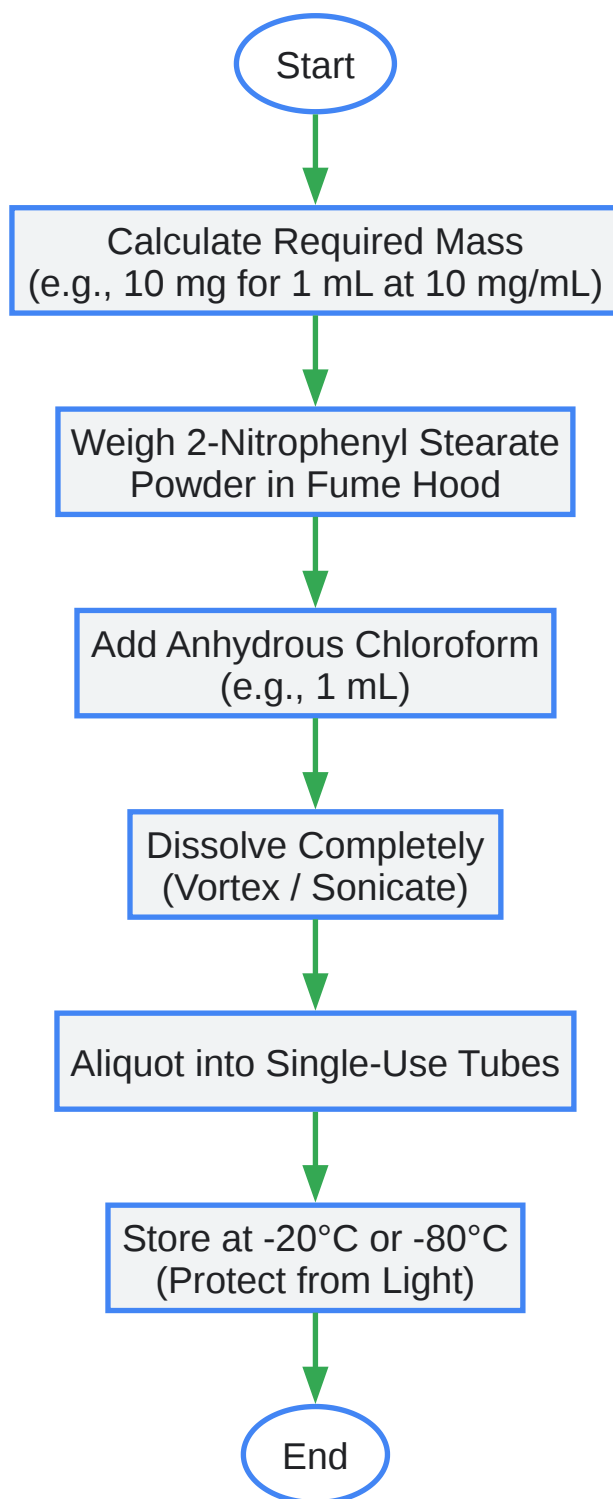
- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 50-100 μ L) in fresh microcentrifuge tubes.
 - Clearly label all aliquots with the compound name, concentration, solvent, and preparation date.
 - Store the aliquots protected from light at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[3\]](#)[\[4\]](#)

Safety Precautions

- Always handle **2-Nitrophenyl stearate** and organic solvents inside a certified fume hood to avoid inhalation of dust or vapors.[\[6\]](#)
- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Consult the Safety Data Sheet (SDS) for **2-Nitrophenyl stearate** and all solvents prior to use for complete hazard information.[\[5\]](#)
- Dispose of chemical waste according to your institution's guidelines.

Workflow Visualization

The following diagram illustrates the key steps in the preparation of the **2-Nitrophenyl stearate** stock solution.



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Caption: Workflow for preparing **2-Nitrophenyl stearate** stock solution.

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